

Physicochemical Properties of Ruxolitinib-d9: A Technical Guide

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Compound of Interest

Compound Name: *Ruxolitinib-d9*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Ruxolitinib-d9**, a deuterated isotopologue of the Janus kinase (JAK) inhibitor Ruxolitinib. This document is intended for use by researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Core Physicochemical Data

Ruxolitinib-d9, also known as (Rac)-INCB18424-d9, is a stable, isotopically labeled form of Ruxolitinib where nine hydrogen atoms on the cyclopentyl moiety have been replaced with deuterium.[1] This isotopic substitution makes it an invaluable tool in pharmacokinetic studies and as an internal standard for quantitative analysis by mass spectrometry.[2]

The fundamental physicochemical properties of **Ruxolitinib-d9** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Chemical Name	3-(4-(7H-pyrrolo[2,3-d]pyrimidin-4-yl)-1H-pyrazol-1-yl)-3-(cyclopentyl-d9)propanenitrile	[1][3][4]
Molecular Formula	C ₁₇ H ₉ D ₉ N ₆	[1][2][5]
Molecular Weight	315.42 g/mol	[1][2][5][6]
CAS Number	2469553-67-9	[2][5][7][8]
Appearance	Solid	[2]
Purity	>95% (by HPLC)	[1][8]
Solubility	Soluble in Acetonitrile. The unlabeled form is soluble in DMSO (up to 28 mg/ml) and Ethanol (up to 15 mg/ml with warming).	[6][9]
Storage Conditions	-20°C for long-term storage.	[1][8]

Experimental Protocols

The characterization and quantification of **Ruxolitinib-d9** rely on a suite of advanced analytical techniques. Below are detailed methodologies for key experiments.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Quantification

This method is widely used for the quantitative analysis of Ruxolitinib in biological matrices, employing **Ruxolitinib-d9** as an internal standard.

a) Sample Preparation (Protein Precipitation)

- To 100 µL of plasma sample, add 300 µL of methanol containing the internal standard, **Ruxolitinib-d9**. [10]

- Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.[\[10\]](#)
- Centrifuge the sample at 10,000 rpm for 10 minutes to pellet the precipitated proteins.[\[10\]](#)
- Carefully collect the supernatant for injection into the LC-MS/MS system.[\[10\]](#)

b) Chromatographic Conditions

- LC System: High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.[\[10\]](#)
- Column: A C18 reversed-phase column (e.g., 2.1 × 50 mm, 1.7 μm).[\[1\]](#)
- Mobile Phase: A gradient of 0.1% formic acid in water (Solvent A) and 0.1% formic acid in acetonitrile or methanol (Solvent B).[\[10\]](#)[\[11\]](#)
- Flow Rate: 0.3 - 0.5 mL/min.[\[1\]](#)[\[10\]](#)

c) Mass Spectrometric Detection

- Ion Source: Electrospray Ionization (ESI) in positive mode (ESI+).[\[11\]](#)
- Detection Mode: Multiple Reaction Monitoring (MRM).[\[12\]](#)
- Mass Transitions:
 - Ruxolitinib: m/z 307.1 → 186.1[\[1\]](#)[\[12\]](#)
 - **Ruxolitinib-d9**: A +9 Da shift from the parent compound is observed.[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Verification

NMR spectroscopy is crucial for confirming the identity and isotopic labeling of **Ruxolitinib-d9**.

a) Sample Preparation

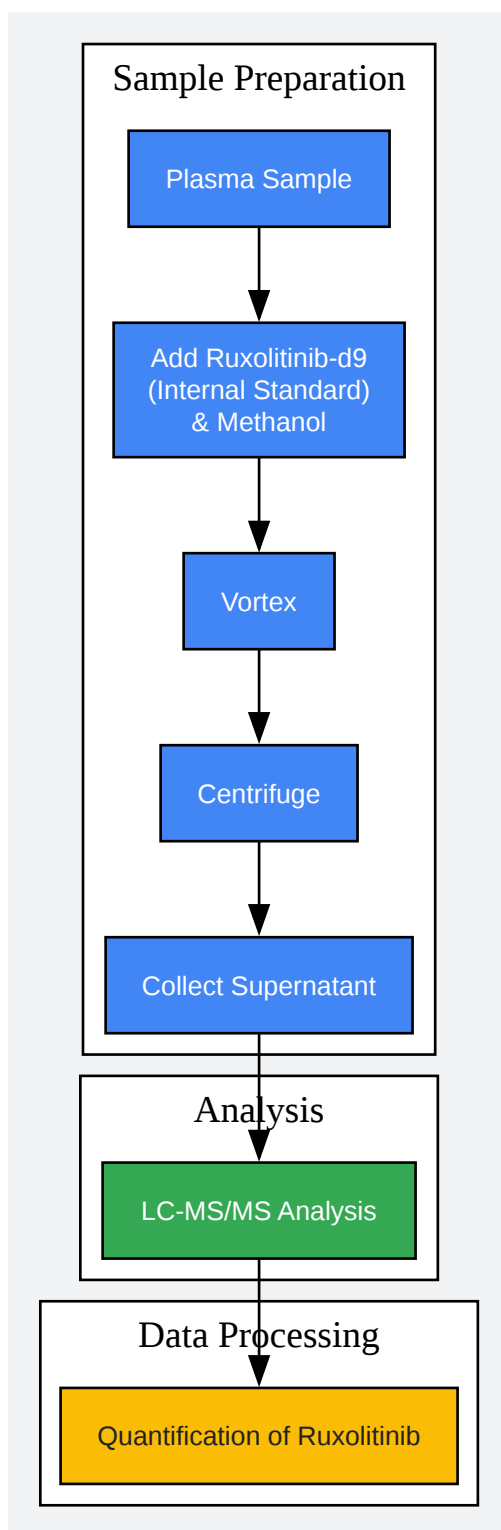
- Dissolve an accurately weighed sample of **Ruxolitinib-d9** in a suitable non-deuterated solvent (e.g., DMSO, H₂O) to avoid solvent signal interference in Deuterium NMR.[13][14]
- Transfer the solution to an NMR tube.

b) Data Acquisition

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).[13]
- ¹H NMR: Acquire a proton NMR spectrum to identify any residual proton signals. Quantitative ¹H NMR can be performed using a long relaxation delay (D1) of at least 5 times the longest T₁ relaxation time.[15]
- ²H (Deuterium) NMR: Acquire a deuterium NMR spectrum. This is performed in an unlocked mode as a deuterated solvent is not used for locking.[13][14] The chemical shifts in ²H NMR are equivalent to those in ¹H NMR.[14] Shimming can be performed manually or by using a protonated solvent reference.[14]

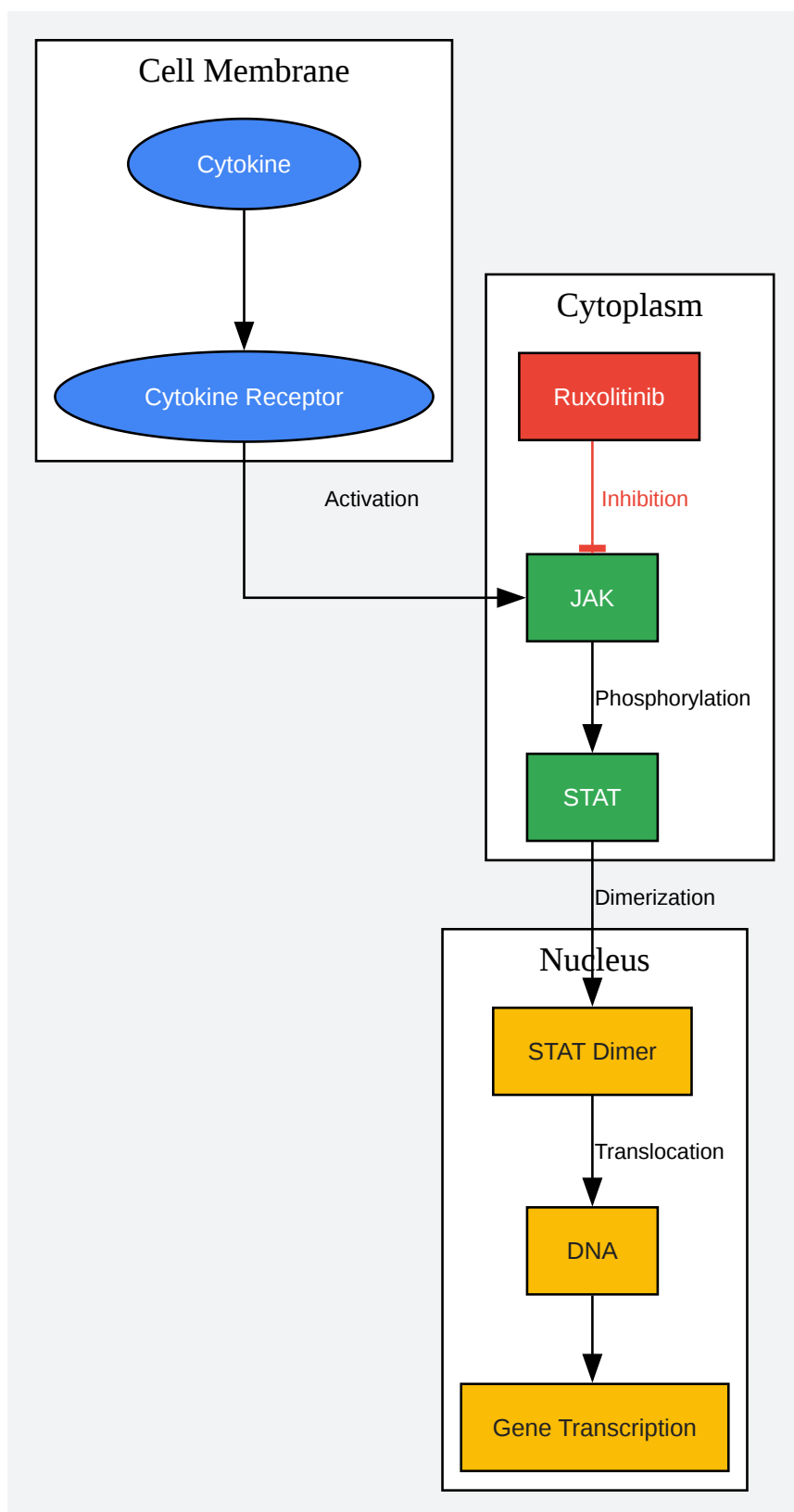
Visualizations

The following diagrams illustrate key pathways and workflows relevant to **Ruxolitinib-d9**.



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Caption: Workflow for the quantification of Ruxolitinib using **Ruxolitinib-d9**.



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Caption: The JAK-STAT signaling pathway and the inhibitory action of Ruxolitinib.

Ruxolitinib functions as a potent inhibitor of Janus kinases (JAKs), specifically JAK1 and JAK2. [16] The binding of cytokines and growth factors to their receptors activates associated JAKs, which in turn phosphorylate Signal Transducer and Activator of Transcription (STAT) proteins. [17][18] These phosphorylated STATs then dimerize, translocate to the nucleus, and regulate the transcription of genes involved in inflammation and cell proliferation.[18] By competitively inhibiting the ATP-binding site of JAK1 and JAK2, Ruxolitinib effectively blocks this signaling cascade.[18] This mechanism of action is central to its therapeutic effects in conditions such as myelofibrosis and polycythemia vera.[16]

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